

An In-depth Technical Guide to the Physical Properties of Ethyl 2-hydroxycyclopentanecarboxylate

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Compound of Interest

Compound Name: *Ethyl 2-hydroxycyclopentanecarboxylate*

Cat. No.: *B1347620*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **Ethyl 2-hydroxycyclopentanecarboxylate**. The information is presented to support research, development, and quality control activities involving this chemical compound. All quantitative data is summarized in a clear tabular format, and detailed experimental protocols for determining these properties are provided.

Core Physical Properties

Ethyl 2-hydroxycyclopentanecarboxylate is a cyclic ester with the chemical formula $C_8H_{14}O_3$.^{[1][2]} Its physical characteristics are crucial for its handling, application, and integration into various chemical processes.

| Property | Value |
|---------------------------------------|-----------------------|
| Molecular Formula | C8H14O3[1] |
| Molecular Weight | 158.19 g/mol [1] |
| Boiling Point | 129-130 °C at 42 mmHg |
| Density | 1.06 g/mL |
| Refractive Index (n _{20/D}) | 1.456-1.458 |
| CAS Number | 54972-10-0[1] |

Note: Specific stereochemistry (cis/trans) can influence physical properties, but the available data does not always differentiate between isomers.

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of a liquid compound like **Ethyl 2-hydroxycyclopentanecarboxylate**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[3] A common and effective method for its determination, especially for small sample volumes, is the Thiele tube method.[3]

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or hot plate)

- Mineral oil or other suitable heating bath liquid
- Rubber band or wire to attach the test tube to the thermometer

Procedure:

- A few milliliters of **Ethyl 2-hydroxycyclopentanecarboxylate** are placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is securely attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are suspended in the Thiele tube containing mineral oil, ensuring the heating oil level is above the sample level.
- The side arm of the Thiele tube is gently heated, allowing for slow and uniform temperature elevation of the oil bath.
- As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- The temperature at which a continuous and rapid stream of bubbles emerges from the capillary tube is noted. Heating is then discontinued.
- The liquid is allowed to cool. The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.[3]

Determination of Density

The density of a liquid can be determined by measuring the mass of a known volume of the substance.[4]

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance
- Thermometer

- Water bath (for temperature control)

Procedure using a Graduated Cylinder:

- The mass of a clean, dry graduated cylinder is measured using an analytical balance.
- A specific volume of **Ethyl 2-hydroxycyclopentanecarboxylate** is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the combined mass.
- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature at which the measurement is taken should be recorded, as density is temperature-dependent.

Determination of Refractive Index

The refractive index of a liquid is the ratio of the speed of light in a vacuum to its speed in the liquid. It is a characteristic property that is useful for identification and purity assessment. An Abbe refractometer is commonly used for this measurement.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of **Ethyl 2-hydroxycyclopentanecarboxylate** are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs of the eyepiece.
- The refractive index is read directly from the instrument's scale.
- The temperature should be controlled and recorded, as the refractive index is temperature-dependent. A common standard temperature is 20°C.

Determination of Melting/Freezing Point

While a specific melting point for **Ethyl 2-hydroxycyclopentanecarboxylate** is not readily available in the literature, suggesting it is a liquid at or below room temperature, its freezing point can be determined.

Apparatus:

- Small test tube
- Thermometer
- Stirring rod or magnetic stirrer
- Cooling bath (e.g., ice-salt mixture)

Procedure:

- A sample of **Ethyl 2-hydroxycyclopentanecarboxylate** is placed in a small test tube.
- A thermometer is immersed in the liquid, ensuring the bulb is fully submerged.

- The test tube is placed in a cooling bath and the sample is stirred continuously.
- The temperature is recorded at regular intervals.
- The freezing point is the temperature at which the liquid begins to solidify and the temperature remains constant until all the liquid has frozen.

Determination of Solubility

The solubility of **Ethyl 2-hydroxycyclopentanecarboxylate** in various solvents can be determined through qualitative observation.

Apparatus:

- Several small test tubes
- Graduated pipettes or droppers
- A selection of solvents (e.g., water, ethanol, acetone, diethyl ether, hexane)

Procedure:

- A small, measured amount of **Ethyl 2-hydroxycyclopentanecarboxylate** (e.g., 0.1 mL) is placed into separate test tubes.
- A small, measured amount of a solvent (e.g., 1 mL) is added to each test tube.
- The test tubes are agitated or vortexed to ensure thorough mixing.
- The mixture is observed to determine if the solute has completely dissolved. The formation of a single, clear phase indicates solubility. The presence of cloudiness, separate layers, or undissolved droplets indicates insolubility or partial solubility.
- Observations are recorded for each solvent.

Synthesis Workflow

A common synthetic route to **Ethyl 2-hydroxycyclopentanecarboxylate** involves the reduction of the corresponding ketone, Ethyl 2-oxocyclopentanecarboxylate, using a reducing

agent such as sodium borohydride.[3]



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Caption: Synthesis of **Ethyl 2-hydroxycyclopentanecarboxylate**.

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